

guidelines for safe handling and disposal of Dinosam

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Compound of Interest

Compound Name: *Dinosam*

Cat. No.: *B1213061*

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Application Notes and Protocols for Dinosam

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Dinosam, also known as 2-sec-amyl-4,6-dinitrophenol, is a highly toxic compound. Its use has been severely restricted in many countries due to safety and environmental concerns.^[1] These guidelines are intended for use in controlled laboratory research settings only by trained professionals. Strict adherence to all safety protocols is mandatory.

Introduction

Dinosam (CAS No: 4097-36-3) is a dinitrophenolic compound originally developed as a herbicide. Its primary mechanism of action is the uncoupling of oxidative phosphorylation, which disrupts ATP synthesis in mitochondria.^{[1][2]} This leads to a rapid depletion of cellular energy and can induce cell death. More recent research has suggested potential applications for **Dinosam** and similar compounds in other areas, including as kinase inhibitors in cancer therapy.^[3] This document provides detailed guidelines for the safe handling, use, and disposal of **Dinosam** in a research context.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Dinosam** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	4097-36-3	[3][4][5]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₅	[3][4][5]
Molecular Weight	254.24 g/mol	[4][5]
Appearance	Yellow crystalline solid or oil	[3]
Boiling Point	333.2°C at 760 mmHg	[4]
Flash Point	136.5°C	[4]
Density	1.306 g/cm ³	[4]
Solubility	Slightly soluble in water; soluble in ether and solutions of sodium or potassium hydroxide.	
Vapor Pressure	7.15E-05 mmHg at 25°C	[4]

Safety and Handling

Dinosam is acutely toxic if inhaled, ingested, or absorbed through the skin. It can cause severe skin and eye irritation.[6] Early symptoms of exposure may include fatigue, excessive sweating, and thirst.[7][8]

Personal Protective Equipment (PPE)

When handling **Dinosam** in any form (solid or in solution), the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Eye Protection: Safety goggles or a face shield are required.
- Lab Coat: A lab coat must be worn and buttoned.

- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Engineering Controls

- Fume Hood: All work with **Dinosam**, including weighing, solution preparation, and experimental procedures, must be performed in a properly functioning chemical fume hood.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

Spill Procedures

In the event of a **Dinosam** spill:

- Evacuate: Immediately evacuate the area and alert others.
- Isolate: Secure the area to prevent entry.
- Decontaminate (if trained): If the spill is small and you are trained to handle it, wear appropriate PPE. Cover the spill with an absorbent material (e.g., vermiculite or sand).
- Collect: Carefully sweep the absorbed material into a designated hazardous waste container. Avoid creating dust.
- Clean: Clean the spill area with a 2-5% solution of soda ash, followed by soap and water.[\[9\]](#)
- Dispose: All materials used for cleanup must be disposed of as hazardous waste.
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.

Experimental Protocols

The following are general protocols that can be adapted for specific research needs. It is crucial to perform small-scale pilot experiments to determine the optimal concentrations and conditions for your specific cell lines or experimental systems.

Preparation of Dinosam Stock Solution

Materials:

- **Dinosam** (solid)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Chemical fume hood
- Appropriate PPE

Procedure:

- In a chemical fume hood, carefully weigh the desired amount of **Dinosam** powder.
- Dissolve the **Dinosam** in a suitable volume of DMSO to create a high-concentration stock solution (e.g., 10 mM or 100 mM). Ensure complete dissolution.
- Aliquot the stock solution into sterile, amber microcentrifuge tubes to protect it from light and to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -20°C or -80°C.

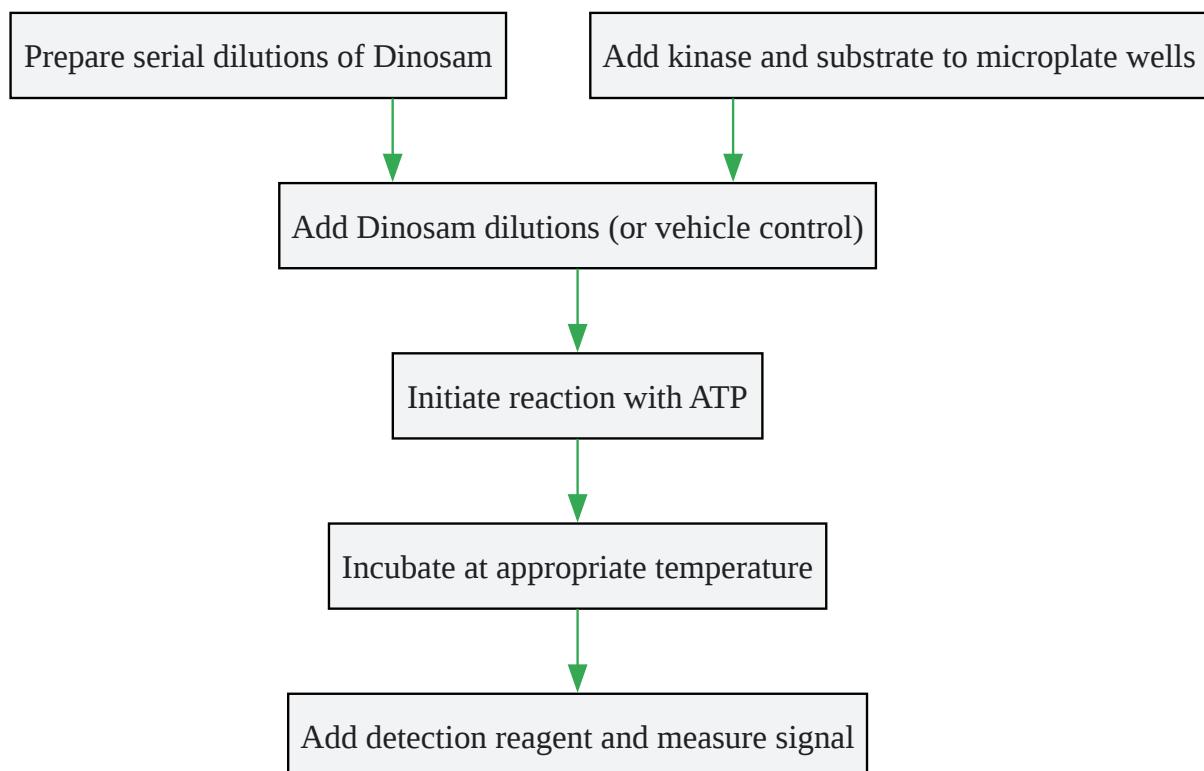
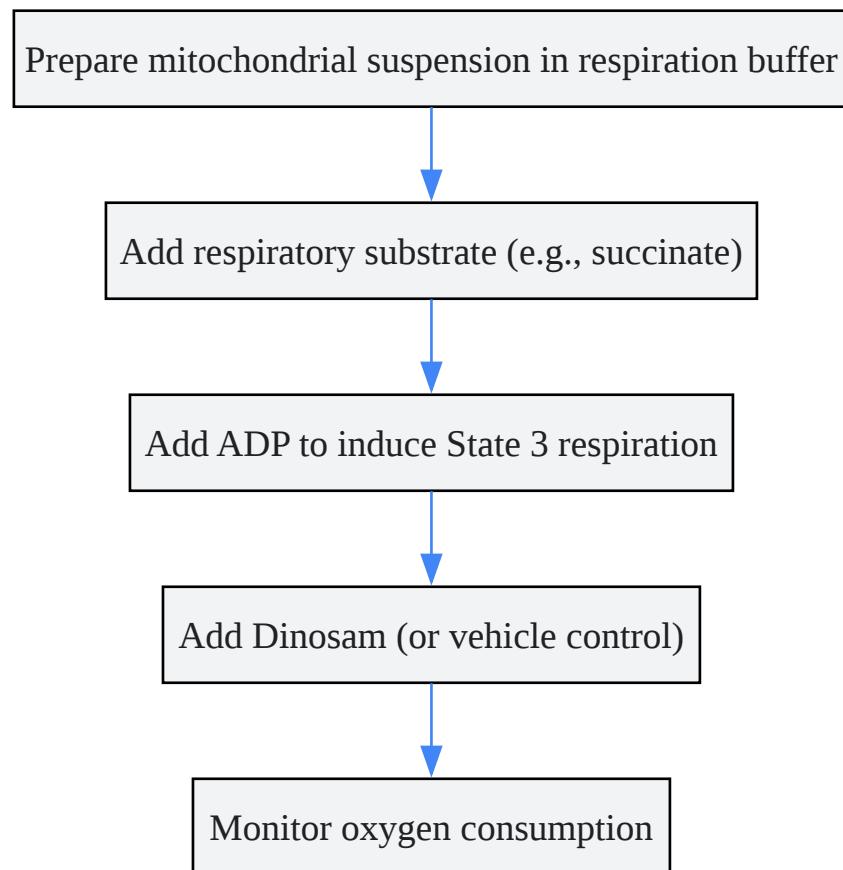
In Vitro Assay for Uncoupling of Oxidative Phosphorylation (General Protocol)

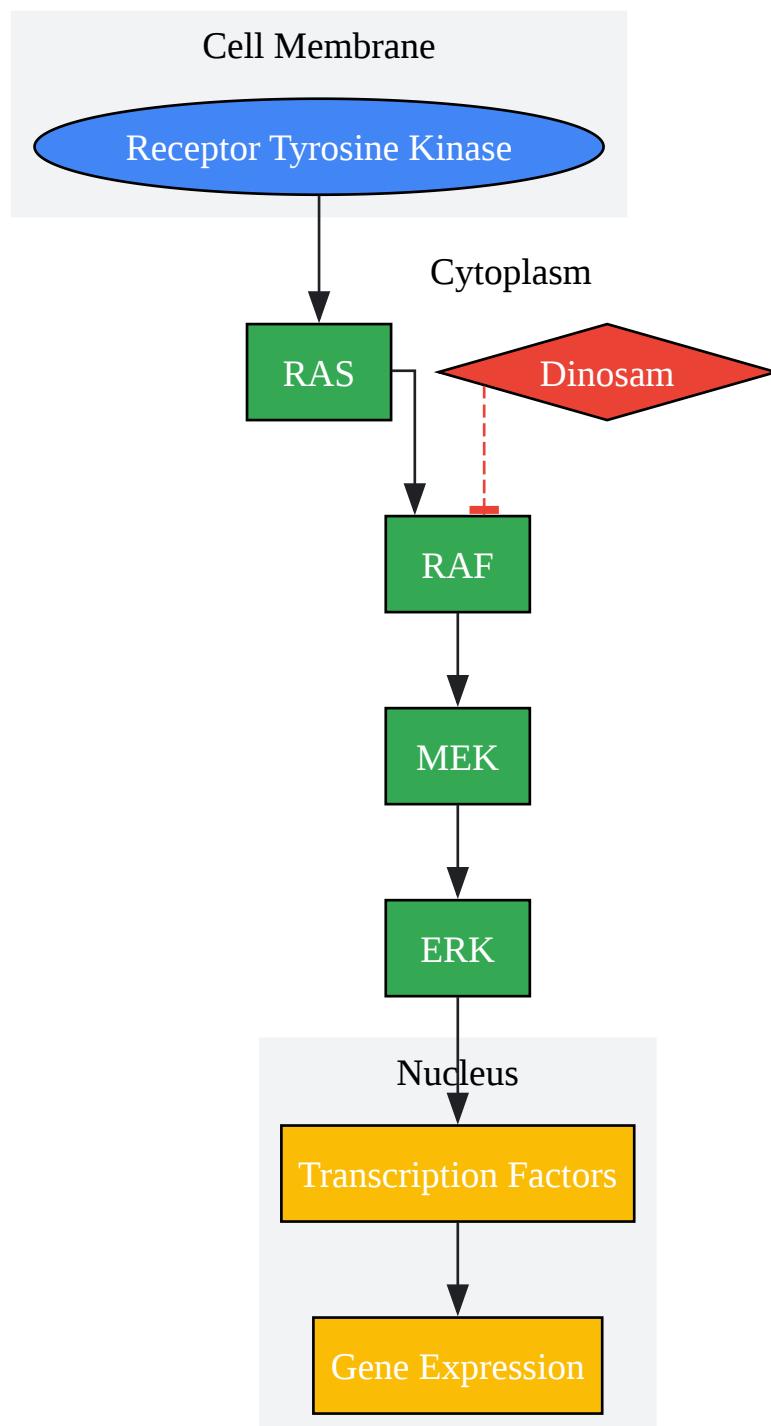
This protocol provides a general framework for assessing the uncoupling activity of **Dinosam** in isolated mitochondria.

Materials:

- Isolated mitochondria
- Respiration buffer (e.g., containing KCl, KH₂PO₄, MgCl₂, EGTA, and a respiratory substrate like succinate)
- ADP solution
- **Dinosam** stock solution
- Oxygen electrode system (e.g., Clark-type electrode)

Workflow:





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